

Application Note: Analytical Methods for the Quantification of Cyclopropyl-ethyl-amine Oxalate

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Compound of Interest

Compound Name: Cyclopropyl-ethyl-amine oxalate

Cat. No.: B8022727

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Audience: Researchers, scientists, and drug development professionals.

Senior Application Scientist's Foreword: The precise quantification of active pharmaceutical ingredients (APIs) and their salt forms is a cornerstone of drug development and quality control. Cyclopropyl-ethyl-amine is a key building block in medicinal chemistry, notably as a reagent in the synthesis of Janus kinase (JAK) inhibitors for potential anti-inflammatory drugs.[1][2] Its formulation as an oxalate salt can enhance stability and modify physicochemical properties. This document provides a comprehensive guide to two robust and validated analytical methods for the quantification of **Cyclopropyl-ethyl-amine oxalate**, designed to ensure accuracy, precision, and compliance with regulatory standards. The methodologies presented herein are grounded in fundamental chemical principles and reflect industry-standard practices for analytical procedure validation as outlined by the International Council for Harmonisation (ICH). [3][4]

Introduction to Analytical Strategy

Cyclopropyl-ethyl-amine oxalate is a salt composed of a basic amine (Cyclopropyl-ethyl-amine) and a dicarboxylic acid (oxalic acid). A robust analytical strategy for its quantification

can target either the active amine moiety or the oxalate counter-ion. The choice of method depends on the specific analytical need, such as release testing, stability studies, or raw material identification.

This guide details two orthogonal, yet complementary, methods:

- Method A: Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) for the specific quantification of the Cyclopropyl-ethyl-amine cation. This method offers high specificity and is ideal for assay and impurity profiling.
- Method B: Redox Titration with Potassium Permanganate (KMnO₄) for the quantification of the oxalate anion. This is a classic, reliable, and cost-effective pharmacopeial method for determining the content of the oxalate salt.[\[5\]](#)[\[6\]](#)

The validation of these procedures must be performed in accordance with ICH Q2(R2) guidelines to demonstrate their fitness for purpose.[\[7\]](#)

Method A: Quantification of Cyclopropyl-ethyl-amine by RP-HPLC

Principle and Rationale

This method separates Cyclopropyl-ethyl-amine from its counter-ion and potential impurities on a reversed-phase (e.g., C18) column. Because small amines like Cyclopropyl-ethyl-amine can exhibit poor peak shape on silica-based columns due to interaction with silanol groups, the mobile phase is buffered at a low pH (e.g., pH 2.8-3.5) to ensure the amine is consistently protonated. An organic modifier (e.g., acetonitrile) is used to elute the analyte. Quantification is achieved by comparing the peak area of the analyte in a sample solution to that of a certified reference standard, using an external standard method.

Experimental Protocol: RP-HPLC

2.2.1. Instrumentation and Reagents

- HPLC System: Quaternary pump, autosampler, column oven, and PDA/UV detector.
- Column: C18, 250 mm x 4.6 mm, 5 µm particle size.

- Reagents:
 - Acetonitrile (HPLC Grade)
 - Potassium Dihydrogen Phosphate (KH_2PO_4) (AR Grade)
 - Orthophosphoric Acid (OPA) (AR Grade)
 - Water (HPLC Grade)
 - **Cyclopropyl-ethyl-amine Oxalate** Reference Standard (CRS)

2.2.2. Chromatographic Conditions

Parameter	Condition
Mobile Phase	0.02M KH_2PO_4 Buffer : Acetonitrile (70:30 v/v). Adjust buffer to pH 3.0 with OPA.
Column	C18, 250 mm x 4.6 mm, 5 μm
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection Wavelength	210 nm
Injection Volume	10 μL
Run Time	10 minutes

2.2.3. Preparation of Solutions

- Mobile Phase Preparation: Dissolve 2.72 g of KH_2PO_4 in 1000 mL of HPLC grade water. Adjust the pH to 3.0 using orthophosphoric acid. Filter through a 0.45 μm membrane filter and degas. Mix 700 mL of this buffer with 300 mL of acetonitrile.
- Standard Stock Solution (1000 $\mu\text{g/mL}$ of Cyclopropyl-ethyl-amine): Accurately weigh approximately 146 mg of **Cyclopropyl-ethyl-amine Oxalate** CRS (equivalent to 100 mg of

Cyclopropyl-ethyl-amine) into a 100 mL volumetric flask. Dissolve in and dilute to volume with mobile phase.

- Working Standard Solution (100 µg/mL): Pipette 10 mL of the Standard Stock Solution into a 100 mL volumetric flask and dilute to volume with mobile phase.
- Sample Solution (100 µg/mL): Accurately weigh an amount of the sample equivalent to 100 mg of Cyclopropyl-ethyl-amine into a 100 mL volumetric flask. Dissolve and dilute to volume with mobile phase. Further dilute 10 mL of this solution to 100 mL with the mobile phase.

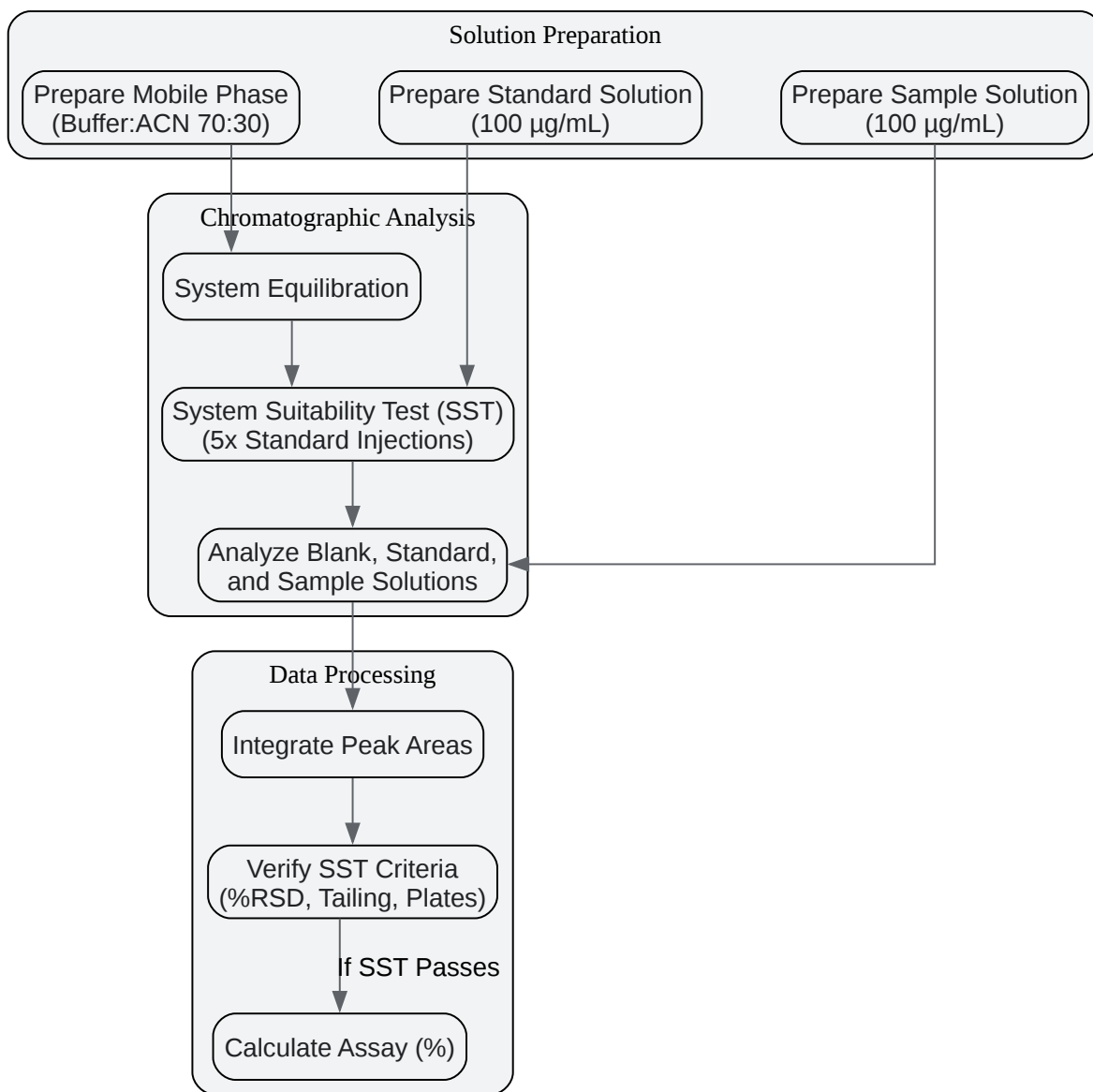
2.2.4. System Suitability Test (SST) Before sample analysis, inject the Working Standard Solution five times. The system is deemed suitable for use if the following criteria are met:

- Tailing Factor: ≤ 2.0
- Theoretical Plates: ≥ 2000
- %RSD of Peak Areas: $\leq 2.0\%$

2.2.5. Analysis and Calculation Inject the blank (mobile phase), standard, and sample solutions into the chromatograph. Record the peak areas. The percentage assay of Cyclopropyl-ethyl-amine is calculated using the following formula:

$$\text{Assay (\%)} = (\text{Area_Sample} / \text{Area_Standard}) * (\text{Conc_Standard} / \text{Conc_Sample}) * 100$$

HPLC Workflow Diagram



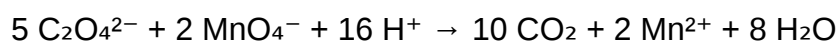
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Caption: Workflow for Cyclopropyl-ethyl-amine quantification by RP-HPLC.

Method B: Quantification of Oxalate by Redox Titration

Principle and Rationale

This method is based on the oxidation-reduction reaction between oxalate ions ($\text{C}_2\text{O}_4^{2-}$) and permanganate ions (MnO_4^-) in an acidic medium. The reaction is:



The titration is performed in a hot, acidified solution to ensure the reaction proceeds to completion. Potassium permanganate serves as its own indicator; the endpoint is reached when a faint, persistent pink color appears, signifying the presence of excess MnO_4^- ions after all the oxalate has been consumed.^[8] This is a classic and highly reliable method for quantifying oxalate salts.^[9]^[10]

Experimental Protocol: Redox Titration

3.2.1. Instrumentation and Reagents

- Apparatus: 50 mL burette, 250 mL conical flasks, hot plate, thermometer.
- Reagents:
 - Potassium Permanganate (KMnO_4) (AR Grade)
 - Sodium Oxalate (Primary Standard) (AR Grade), dried at 110°C for 2 hours.
 - Sulfuric Acid (H_2SO_4), 3 M solution (AR Grade)
 - Deionized Water

3.2.2. Preparation and Standardization of 0.02 M KMnO_4 Solution

- Preparation: Dissolve approximately 3.2 g of KMnO_4 in 1000 mL of deionized water. Boil for 10-15 minutes, cool, and filter through a sintered glass funnel. Store in a dark, stoppered bottle.

- Standardization:
 - Accurately weigh about 150-200 mg of dried sodium oxalate into a 250 mL conical flask.
 - Add 100 mL of deionized water and 10 mL of 3 M H₂SO₄.[\[9\]](#)
 - Heat the solution to 70-80°C.
 - Titrate with the prepared KMnO₄ solution while hot, stirring continuously, until a faint pink color persists for at least 30 seconds.[\[9\]](#)
 - Calculate the molarity of the KMnO₄ solution.

Molarity (KMnO₄) = (Weight of Na₂C₂O₄) / (Volume of KMnO₄ (L) * Molar Mass of Na₂C₂O₄ * (2/5)) (Note: The mole ratio of MnO₄⁻ to C₂O₄²⁻ is 2:5)

3.2.3. Sample Analysis Procedure

- Accurately weigh a quantity of **Cyclopropyl-ethyl-amine oxalate** sample equivalent to approximately 150-200 mg of sodium oxalate into a 250 mL conical flask.
- Add 100 mL of deionized water and 10 mL of 3 M H₂SO₄ to dissolve the sample.
- Heat the solution to 70-80°C.
- Titrate with the standardized 0.02 M KMnO₄ solution until the endpoint is reached (a persistent faint pink color).
- Record the volume of KMnO₄ consumed.

3.2.4. Calculation The percentage of oxalate (C₂O₄²⁻) in the sample is calculated as follows:

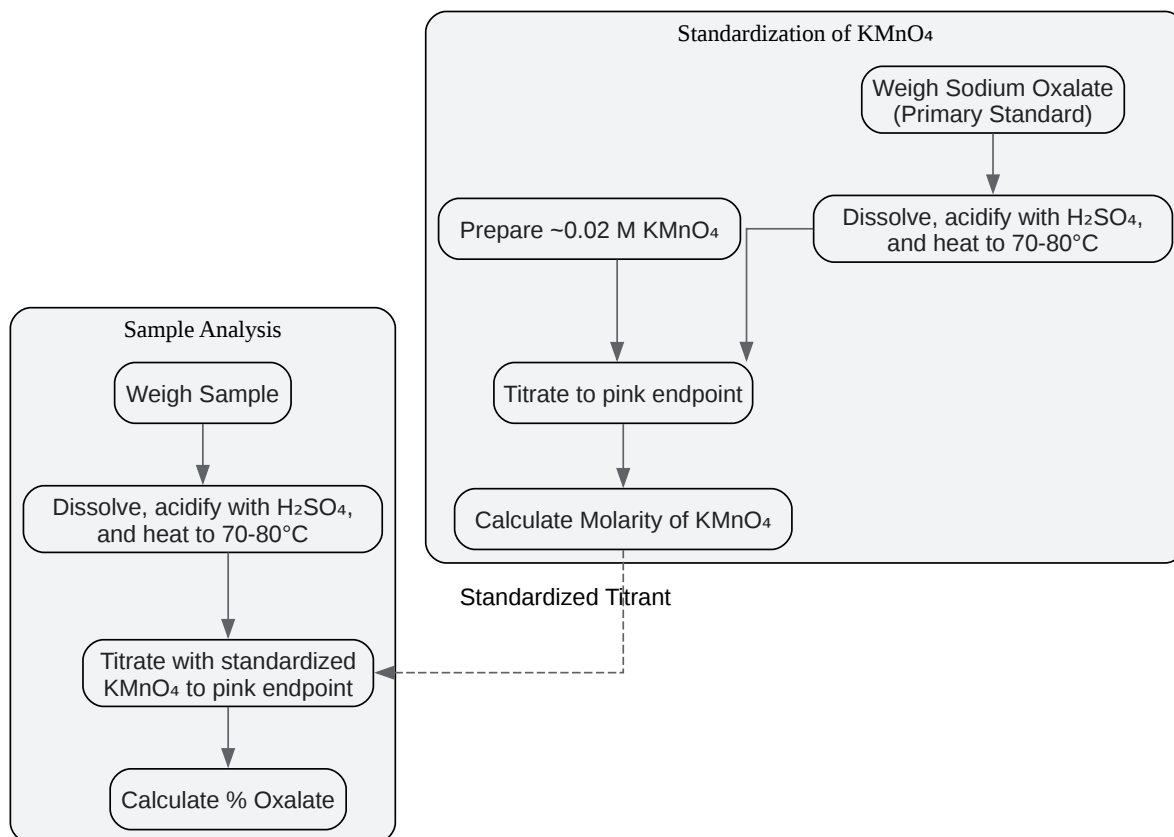
$$\text{Oxalate (\%)} = (V * M * F * 100) / W$$

Where:

- V: Volume of KMnO₄ used in mL.
- M: Molarity of the standardized KMnO₄ solution.

- W: Weight of the sample in mg.
- F: Factor = (Molar Mass of Oxalate / 2) = (88.02 / 2) = 44.01. (Each mole of MnO_4^- reacts with 2.5 moles of oxalate, so 1 mole of MnO_4^- is equivalent to 2.5 moles of oxalate. The equivalent weight is Molar Mass / 2).

Titration Workflow Diagram



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Caption: Workflow for Oxalate quantification by Redox Titration.

Method Validation Strategy

Both analytical methods must be validated to ensure they are reliable for their intended purpose. The validation should be conducted according to the ICH Q2(R2) guideline.^[3] The following table summarizes the key validation parameters and typical acceptance criteria for assay methods.

Validation Parameter	RP-HPLC Method	Redox Titration Method	Typical Acceptance Criteria
Specificity	Forced degradation studies (acid, base, peroxide, heat, light). Peak purity analysis.	Analysis of blank and individual components to show no interference.	The method is specific if the analyte peak is resolved from degradation products and excipients. No interference at the endpoint.
Linearity	Analyze ≥ 5 concentrations across the range.	Not typically required for titrimetric assays but can be demonstrated if needed.	Correlation coefficient (r^2) ≥ 0.999
Range	80% to 120% of the nominal concentration.	80% to 120% of the nominal sample weight.	Method is accurate and precise within this range.
Accuracy	Analysis of samples spiked with known amounts of analyte (e.g., 3 levels, 3 replicates each).	Analysis of samples spiked with known amounts of sodium oxalate.	% Recovery between 98.0% and 102.0%.
Precision	Repeatability: ≥ 6 replicates at 100% concentration. Intermediate Precision: Vary analyst, day, instrument.	Repeatability: ≥ 6 replicates of a single sample preparation.	% RSD $\leq 2.0\%$
LOD/LOQ	Determined by signal-to-noise ratio or standard deviation of the response.	Not applicable for an assay.	-

Robustness	Deliberate small variations in method parameters (e.g., pH, % organic, flow rate).	Deliberate small variations (e.g., temperature of titration, amount of acid).	System suitability criteria are met; results remain unaffected.
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